

# Solubility Profile of 5-Cyanophthalide in Organic Solvents: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 5-Cyanophthalide

Cat. No.: B015270

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This technical guide provides a comprehensive overview of the solubility of **5-Cyanophthalide**, a key intermediate in the synthesis of pharmaceuticals such as Citalopram and Escitalopram. [1][2] Understanding the solubility of this compound in various organic solvents is critical for its synthesis, purification, and formulation development. This document compiles available solubility data, outlines detailed experimental protocols for solubility determination, and presents a visual workflow for these procedures.

## Physicochemical Properties of 5-Cyanophthalide

Property	Value	Source
Chemical Name	1-oxo-3H-2-benzofuran-5-carbonitrile	[1][3]
CAS Number	82104-74-3	[1][3]
Molecular Formula	C <sub>9</sub> H <sub>5</sub> NO <sub>2</sub>	[1][3]
Molecular Weight	159.14 g/mol	[1][3]
Appearance	White to light yellow crystalline powder	[1]
Melting Point	200-205 °C	[1]

## Solubility Data

Precise quantitative solubility data for **5-Cyanophthalide** in a range of organic solvents is not extensively published. However, qualitative and semi-quantitative descriptions have been compiled from various sources. The compound generally exhibits limited solubility in many common organic solvents.<sup>[2]</sup>

Solvent	Qualitative/Semi-Quantitative Solubility	Source
Water	Insoluble/Sparingly Soluble	<sup>[4]</sup> <sup>[5]</sup>
Methanol	Slightly Soluble, used for recrystallization	<sup>[1]</sup> <sup>[6]</sup>
Ethanol	Soluble	<sup>[5]</sup>
Acetone	Soluble/Slightly Soluble	<sup>[1]</sup> <sup>[5]</sup> <sup>[7]</sup>
Chloroform	Soluble/Slightly Soluble	<sup>[1]</sup> <sup>[5]</sup> <sup>[7]</sup>
Acetonitrile	Soluble, used as a reaction solvent	<sup>[1]</sup> <sup>[6]</sup>
Dimethylformamide (DMF)	Soluble, used for dissolution and as a reaction solvent	<sup>[5]</sup> <sup>[6]</sup> <sup>[8]</sup>
Toluene	Used for recrystallization	<sup>[6]</sup>
Sulfolane	Used as a reaction solvent	<sup>[9]</sup>
Tetrahydrofuran (THF)	Used as a reaction solvent	<sup>[4]</sup>

## Experimental Protocols for Solubility Determination

The following protocols describe the well-established shake-flask method for determining the equilibrium solubility of a solid compound in an organic solvent, followed by quantification using High-Performance Liquid Chromatography (HPLC).

## Equilibrium Solubility Determination via Shake-Flask Method

This method is considered the gold standard for determining the thermodynamic equilibrium solubility of a compound.<sup>[10]</sup>

Objective: To determine the saturation concentration of **5-Cyanophthalide** in a selection of organic solvents at a controlled temperature.

Materials:

- **5-Cyanophthalide** (high purity, >99%)
- Selected organic solvents (HPLC grade)
- Glass vials with screw caps and PTFE septa
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (0.45 µm, PTFE)
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

- **Preparation:** Add an excess amount of **5-Cyanophthalide** to a glass vial. The excess solid is crucial to ensure that equilibrium with the saturated solution is achieved.
- **Solvent Addition:** Add a known volume of the desired organic solvent to the vial.
- **Equilibration:** Tightly cap the vial and place it in an orbital shaker with a constant temperature bath (e.g., 25 °C or 37 °C). Agitate the suspension for a sufficient duration to reach equilibrium. A period of 24 to 48 hours is typically recommended.<sup>[10]</sup>

- **Phase Separation:** After the equilibration period, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to sediment.
- **Sample Collection:** Carefully withdraw a sample of the supernatant using a syringe.
- **Filtration:** Immediately filter the collected supernatant through a 0.45  $\mu\text{m}$  PTFE syringe filter into a clean vial to remove any undissolved microparticles. This step is critical to prevent overestimation of the solubility.
- **Dilution:** Accurately dilute the filtered, saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method (e.g., HPLC).

## Quantification by High-Performance Liquid Chromatography (HPLC)

An HPLC method with UV detection is a precise technique for quantifying the concentration of **5-Cyanophthalide** in the saturated solvent samples.[\[11\]](#)

Instrumentation and Conditions (Illustrative):

- **HPLC System:** A standard HPLC system with a UV detector.
- **Column:** C18, 250 mm x 4.6 mm, 5  $\mu\text{m}$  particle size.[\[6\]](#)
- **Mobile Phase:** A mixture of acetonitrile and water (with 0.1% orthophosphoric acid to adjust pH to ~2.5). A typical starting gradient could be 50:50 (v/v).[\[6\]](#)
- **Flow Rate:** 1.0 - 1.2 mL/min.[\[6\]](#)
- **Detection Wavelength:** 239 nm.[\[6\]](#)
- **Injection Volume:** 10 - 20  $\mu\text{L}$ .[\[6\]](#)
- **Column Temperature:** Room temperature or controlled at 25  $^{\circ}\text{C}$ .

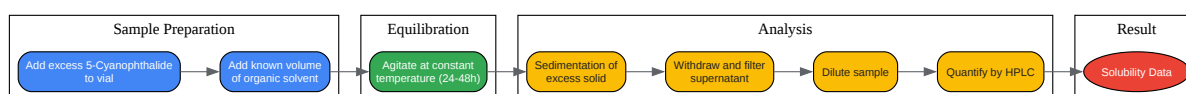
Procedure:

- **Standard Preparation and Calibration Curve:**

- Prepare a stock solution of **5-Cyanophthalide** of a known concentration in the chosen solvent.
- Perform serial dilutions to create a series of standard solutions of known concentrations.
- Inject each standard solution into the HPLC system and record the peak area.
- Plot a calibration curve of peak area versus concentration. This curve will be used to determine the concentration of the unknown samples.<sup>[12]</sup>
- Sample Analysis:
  - Inject the diluted, saturated solution of **5-Cyanophthalide** into the HPLC system.
  - Record the peak area corresponding to **5-Cyanophthalide**.
- Concentration Calculation:
  - Using the equation of the line from the calibration curve, calculate the concentration of **5-Cyanophthalide** in the diluted sample.
  - Multiply this value by the dilution factor to determine the final solubility of **5-Cyanophthalide** in the solvent at the specified temperature.

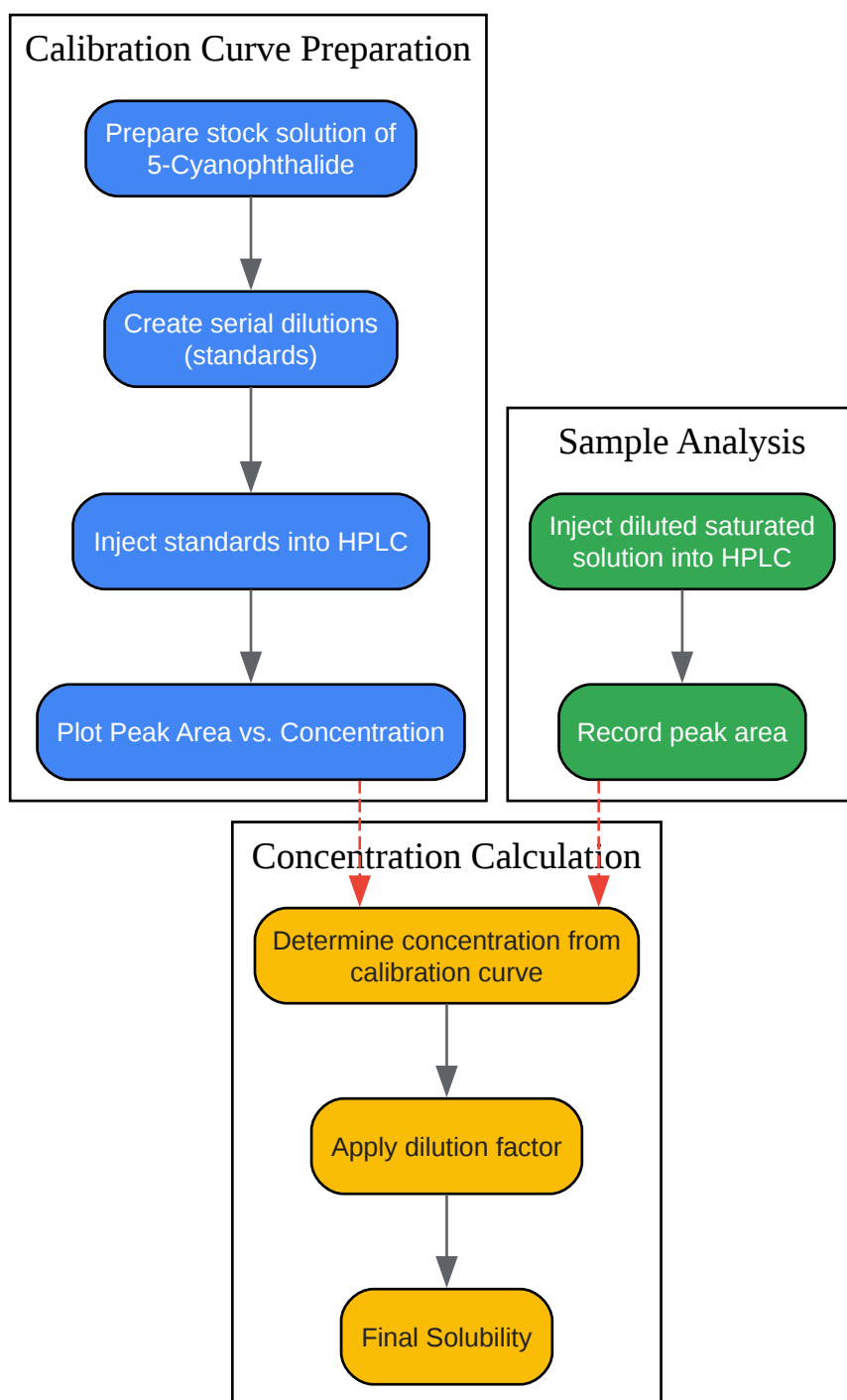
## Visualizations

The following diagrams illustrate the experimental workflow for determining the solubility of **5-Cyanophthalide**.



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Caption: Workflow for the shake-flask solubility determination method.



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